

# An In-depth Technical Guide to Sodium Benzenethiolate: Chemical Identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzenethiolate

Cat. No.: B8638828

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core identification data for sodium **benzenethiolate**, a key reagent in organic synthesis.

## Quantitative Data

The fundamental chemical properties of sodium **benzenethiolate** are summarized below. This data is essential for accurate experimental design and chemical inventory management.

Property	Value	Citations
Molecular Weight	132.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	930-69-8	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NaS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
EC Number	213-224-0	<a href="#">[4]</a>
Melting Point	>300 °C	

## Synonyms

Sodium **benzenethiolate** is also known by several other names in literature and commercial listings[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#):

- Sodium Thiophenolate
- Benzenethiol sodium salt
- Sodium Thiophenoxide
- Thiophenol Sodium Salt
- Sodium Phenylsulfide
- Sodium Phenylmercaptide

## Methodology for Data Compilation

The data presented in this guide was compiled through a systematic search of established chemical databases and supplier catalogs. Queries for "sodium **benzenethiolate**," "sodium thiophenolate," and its CAS number were executed across platforms such as PubChem, supplier websites (Sigma-Aldrich, TCI Chemicals), and chemical aggregators. The molecular weight and CAS number were cross-referenced across multiple sources to ensure accuracy.

## Visualization of Chemical Identity

The following diagram illustrates the logical relationship between the chemical compound and its primary identifiers.

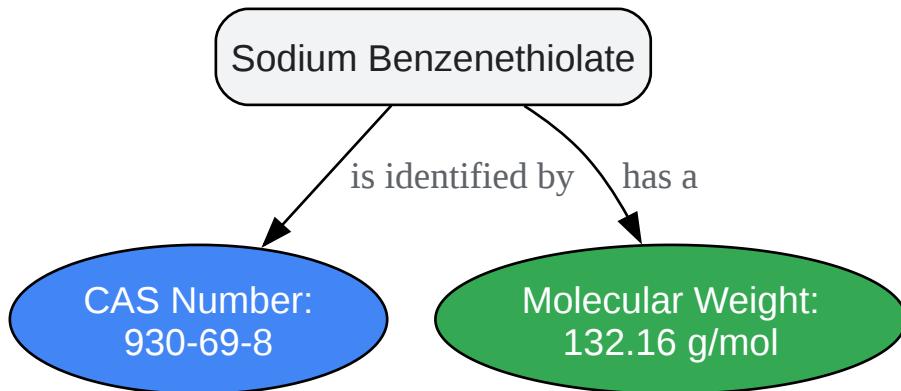


Figure 1. Identification of Sodium Benzenethiolate

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### Figure 1. Identification of Sodium **Benzenethiolate**

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## References

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## Contact

Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)